Technical Guide: Solubility of 6-Bromo-5-chloropyrazin-2-amine in DMSO

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Bromo-5-chloropyrazin-2-amine*
CAS No.:	*1350885-68-5*
Cat. No.:	*B577512*

Get Quote

Executive Summary & Solubility Profile

6-Bromo-5-chloropyrazin-2-amine exhibits moderate solubility in DMSO. While it is sufficiently soluble for standard stock solution preparation (10–50 mM) used in high-throughput screening (HTS) and synthetic reactions, it possesses a rigid crystal lattice driven by intermolecular hydrogen bonding that limits hyper-concentrated loading compared to non-aminated analogs.

Quantitative Solubility Data

Data synthesized from physicochemical analysis and vendor specifications (Cayman Chemical, 2024).

© 2026 BenchChem. All rights reserved.

Solvent System	Solubility Limit ( )	Classification	Application Context
DMSO (Anhydrous)	~15 mg/mL	Moderate	Stock solutions for bioassays; reactions.
DMF	~25 mg/mL	High	Alternative reaction solvent; higher loading capacity.
Ethanol	~20 mg/mL	Moderate	Protic solvent alternative; crystallization.
PBS (pH 7.2)	< 0.2 mg/mL	Very Low	Aqueous buffer; requires co-solvent (e.g., <1% DMSO).

> *Critical Insight: The solubility limit of ~15 mg/mL corresponds to approximately 72 mM. This is well above the standard 10 mM threshold required for biological stock solutions but requires careful handling to prevent "crashing out" upon freeze-thaw cycles.*

Physicochemical Context: The "Why" Behind the Solubility

To optimize dissolution, one must understand the molecular interactions at play.

- Crystal Lattice Energy: The compound features a primary amine ( ) and two halogen atoms (

,

) on a pyrazine ring. The amine acts as a Hydrogen Bond Donor (HBD), creating a strong intermolecular network in the solid state (Melting Point: ~146–147°C).

- Solvation Mechanism: DMSO is a polar aprotic solvent with a high dielectric constant (

) and a strong oxygen acceptor.

  - Mechanism: The sulfoxide oxygen of DMSO accepts hydrogen bonds from the pyrazine amine, effectively disrupting the crystal lattice.

  - Limitation: The lipophilic halogenated core requires dispersion forces for solvation. While DMSO is effective, the high lattice energy of the amino-pyrazine motif prevents infinite miscibility.

Protocol: Preparation of High-Integrity Stock Solutions

Objective: Prepare a stable 50 mM stock solution (approx. 10.4 mg/mL) ensuring complete dissolution and sterility for biological use.

Materials

- Compound: **6-Bromo-5-chloropyrazin-2-amine** (

  g/mol).

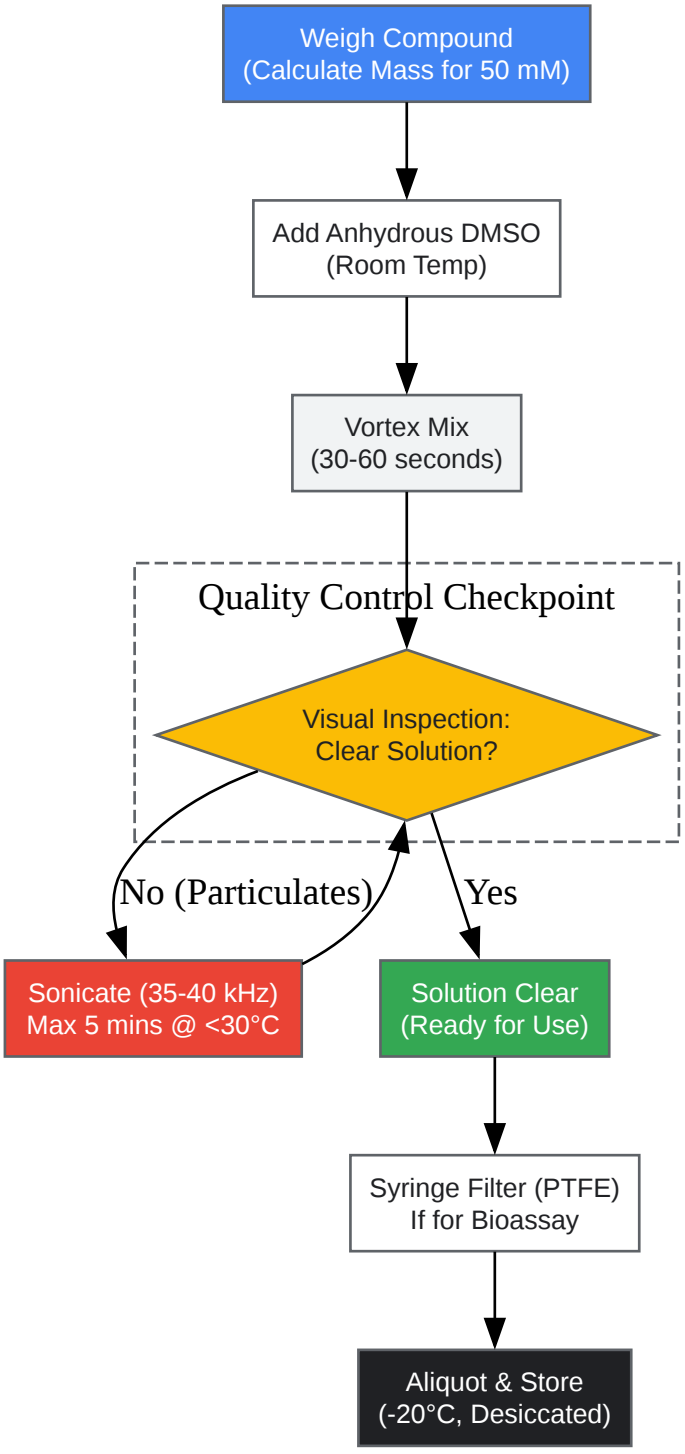
- Solvent: DMSO, anhydrous (

  ), stored over molecular sieves.

- Equipment: Vortex mixer, ultrasonic bath (controlled temp), amber glass vials (borosilicate).

Workflow Diagram (DOT)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-by-step dissolution workflow with integrated visual checkpoints to ensure homogeneity.

Detailed Steps

© 2026 BenchChem. All rights reserved.

- Calculation: For a 50 mM stock, dissolve 10.42 mg of compound per 1.0 mL of DMSO.
- Solvent Addition: Add DMSO slowly to the vial containing the powder. Do not add powder to the solvent, as this can form clumps (hydrophobic encapsulation).
- Agitation: Vortex vigorously for 60 seconds.
  - Observation: The solution should turn light yellow/orange.
- Sonication (Conditional): If particulates remain, sonicate in a water bath for 2–5 minutes.
  - Warning: Monitor temperature.[1] Do not exceed 40°C, as thermal degradation of halogenated heterocycles is possible over extended periods.
- Validation: Invert the vial against a light source. The liquid must be free of Schlieren lines (swirls indicating incomplete mixing) and particulates.

Stability & Handling in DMSO

Chemical Stability

Halogenated pyrazines are electrophilic. DMSO is generally inert, but users must be aware of:

- Nucleophilic Attack: In the presence of strong nucleophiles (e.g., thiols, amines) and heat, the chlorine at the C-5 position or bromine at C-6 is susceptible to

  displacement.
- Hygroscopicity: DMSO absorbs water from the atmosphere. Water uptake reduces the solubility of this compound significantly, leading to precipitation over time.
  - Mitigation: Use septum-sealed vials and store under argon/nitrogen if possible.

Storage Recommendations

- Short-term (Days): Ambient temperature, protected from light.
- Long-term (Months): -20°C or -80°C.

© 2026 BenchChem. All rights reserved.

- Freeze-Thaw: Upon thawing, the compound may crystalize. Always vortex and visually inspect before pipetting. If precipitation occurs, warm gently to 37°C.

Troubleshooting: "Crashing Out" in Aqueous Media

A common failure point in biological assays is precipitation when the DMSO stock is diluted into aqueous buffer (e.g., PBS or cell culture media).

The "1% Rule": At 15 mg/mL (DMSO), a 1:100 dilution into PBS yields 0.15 mg/mL.

- Risk: The solubility in PBS is <0.2 mg/mL.[2] This is dangerously close to the saturation limit.
- Solution: For aqueous assays, keep the final compound concentration below 100 µM to ensure the <1% DMSO vehicle maintains solubility. If higher concentrations are needed, consider using a co-solvent system (e.g., DMSO/PEG400).

References

- Cayman Chemical. (2024). Product Information: 2-Amino-5-bromo-6-chloropyrazine - Solubility Data. Link
- BenchChem. (2025).[3] Protocols for Determining the Solubility of Novel Compounds in DMSO for In Vitro Assays. Link
- Li, Di, et al. (2005). "Equilibrium Solubility of Drug-Like Compounds." Journal of Pharmaceutical Sciences. (General methodology for heterocyclic solubility).
- Sigma-Aldrich. (2024). Safety Data Sheet: 2-Amino-5-bromo-6-chloropyrazine. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]

- 2. 2-Amino-5-bromo-6-chloropyrazine | CAS 173253-42-4 | Cayman Chemical | Biomol.de [biomol.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Solubility of 6-Bromo-5-chloropyrazin-2-amine in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577512/docs#technical-guide-solubility-of-6-bromo-5-chloropyrazin-2-amine-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.